

Unveiling 2,7-Dihydrohomoerysotrine: A Technical Guide to its Discovery and Natural Sources

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Compound of Interest

Compound Name: 2,7-Dihydrohomoerysotrine

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Abstract

This technical guide provides a comprehensive overview of the discovery, natural sources, and characterization of the homoerythrina alkaloid, **2,7-Dihydrohomoerysotrine**. While the Erythrina genus is a well-known source of a wide array of alkaloids, this particular compound is uniquely found within the flora of New Caledonia, specifically in the plant species *Phelline comosa*. This document details the initial discovery, outlines the natural habitat of its source, and presents a representative experimental protocol for its isolation and characterization, based on established methods for related compounds from the same species. Quantitative data and spectroscopic details are summarized for clarity, and key experimental workflows are visualized to facilitate understanding.

Discovery and Natural Source

The discovery of **2,7-Dihydrohomoerysotrine** is attributed to the pioneering work of French chemist Nicole Langlois and her collaborators on the alkaloid content of plants from the *Phelline* genus. While a significant body of research has focused on the well-known Erythrina alkaloids, the homoerythrina alkaloids, including **2,7-Dihydrohomoerysotrine**, have been primarily isolated from *Phelline comosa* Labill., a shrub or tree native to the wet tropical biome of New Caledonia[1].

Initial investigations into the chemical constituents of *Phelline comosa* and its varieties, such as *Phelline comosa* var. *robusta*, led to the identification of a series of novel homoerythrina alkaloids. These compounds are structurally distinct from the more common erythrina alkaloids, featuring a seven-membered C ring within their tetracyclic spiroamine skeleton. The systematic phytochemical analysis of the leaves and bark of this plant species by Langlois and her team throughout the 1970s and 1980s culminated in the isolation and structure elucidation of numerous alkaloids, including **2,7-Dihydrohomoerysotrine**.

Physicochemical Properties and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic data for a representative homoerythrina alkaloid, 3-O-demethyl-2 α -hydroxycomosivine, isolated from *Phelline comosa* var. *robusta*. This data is presented to provide a reference for the types of analytical techniques and the nature of the data obtained during the characterization of **2,7-Dihydrohomoerysotrine** and its congeners[2].

Property	Data
Molecular Formula	C ₁₉ H ₂₅ NO ₄
Molecular Weight	331 g/mol
UV (EtOH) λ_{\max} (ϵ)	208 nm (29600), 276 nm (1242)
IR (Nujol) ν_{\max} (cm ⁻¹)	3425, 3100 (broad), 1595, 1480, 1440, 1360, 1325
Mass Spectrometry (EI) m/z	331 (M ⁺), 300, 273, 272, 180 (100%)
High-Resolution Mass Spectrometry (ESI)	Calculated for C ₁₉ H ₂₆ NO ₄ (MH) ⁺ : 332.1862, Found: 332.1899

¹³C NMR Spectroscopic Data (50.0 MHz, CDCl₃ + ϵ CD₃OD)

Chemical Shift (δ) ppm	Assignment
147.0, 145.3, 141.7	Cq, Ar
117.0, 110.8	CH
74.2	C-3
70.0	C-5
60.6	MeO-Ar
55.8	MeO-3
50.5	C-10
46.8	C-8
37.7	C-4
32.0	C-2
27.5	C-7
25.3	C-12
23.1	C-11

Experimental Protocols: Isolation of Homoerythrina Alkaloids

The following is a representative experimental protocol for the extraction and isolation of homoerythrina alkaloids from the leaves of *Phelline comosa* var. *robusta*, adapted from the work of Langlois and Hamon (2004)[2]. This methodology is indicative of the techniques employed for the initial isolation of **2,7-Dihydrohomoerysotrine**.

3.1. Plant Material

Dried and powdered leaves of *Phelline comosa* var. *robusta* (Baill.) Loesner are used as the starting material.

3.2. Extraction

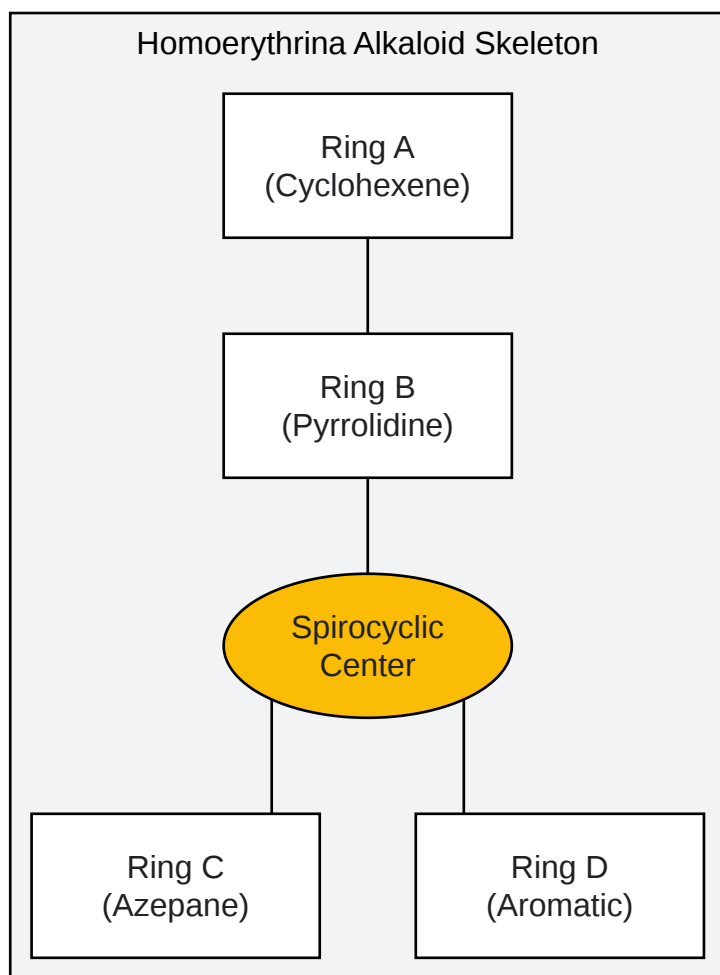
- The powdered leaves are macerated with methanol at room temperature.
- The methanolic extract is concentrated under reduced pressure.
- The resulting residue is acidified with 2N sulfuric acid.
- The acidic aqueous solution is washed with diethyl ether to remove neutral and acidic compounds.
- The aqueous phase is then basified with ammonia to a pH of approximately 9-10.
- The basic solution is extracted with dichloromethane to yield the crude alkaloid extract.

3.3. Isolation and Purification

- The crude alkaloid extract is subjected to column chromatography on silica gel.
- Elution is performed with a gradient of dichloromethane and methanol.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds of interest are combined and further purified by preparative thin-layer chromatography or high-performance liquid chromatography (HPLC) to yield the pure alkaloids.

Visualizations

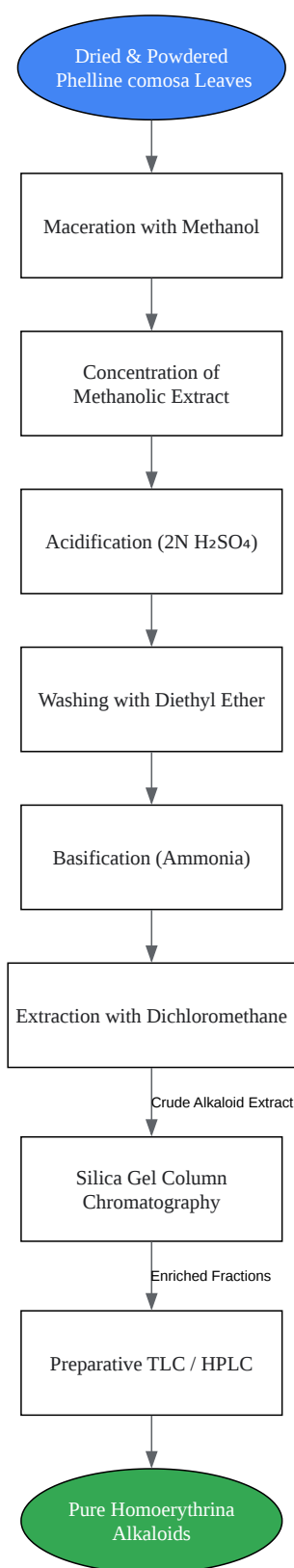
Diagram 1: General Structure of Homoerythrina Alkaloids



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Caption: General tetracyclic spiroamine skeleton of homoerythrina alkaloids.

Diagram 2: Experimental Workflow for Alkaloid Isolation



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Caption: Workflow for the extraction and isolation of homoerythrina alkaloids.

Conclusion

2,7-Dihydrohomoerysotrine represents a unique member of the homoerythrina class of alkaloids, distinguished by its natural occurrence in the New Caledonian plant *Phelline comosa*. The foundational research by Nicole Langlois and her team has been instrumental in the discovery and characterization of this and related compounds. The experimental protocols established for the isolation of alkaloids from *Phelline comosa* provide a solid framework for further investigation into the biological activities and potential therapeutic applications of **2,7-Dihydrohomoerysotrine**. This guide serves as a foundational resource for researchers interested in the rich and diverse chemistry of these fascinating natural products.

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References

- 1. *Phelline comosa* Labill. | Plants of the World Online | Kew Science [powo.science.kew.org]
- 2. Alcaloïdes Homoérythrina isolés de *Phelline comosa* var. *robusta* [comptes-rendus.academie-sciences.fr]
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